

Hexidium Iodide: A Technical Guide for Research Professionals

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Compound of Interest		
Compound Name:	Hexidium iodide	
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This document provides a comprehensive technical overview of the chemical and physical properties of **Hexidium iodide**, its mechanism of action as a fluorescent stain, and detailed protocols for its application in microbiological research.

Core Chemical and Physical Properties

Hexidium iodide is a fluorescent nucleic acid stain notable for its ability to selectively permeate and stain gram-positive bacteria and mammalian cells.[1][2][3][4][5] Its core properties are summarized below.

Chemical and Spectral Properties

The fundamental chemical and spectral data for **Hexidium iodide** are presented in Table 1. This information is critical for preparing stock solutions and designing fluorescence-based assays.



Property	Value	Citation(s)
CAS Number	211566-66-4	[1][6][7]
Molecular Formula	C25H28IN3	
Molecular Weight	497.41 g/mol	[3][8]
Appearance	Red solid	[3]
Excitation (max)	~518 nm (upon DNA binding)	[1][7][8]
Emission (max)	~600 nm (upon DNA binding)	[1][7][8]

Physical and Handling Properties

The physical characteristics and recommended handling and storage conditions for **Hexidium iodide** are detailed in Table 2.

Property	Value	Citation(s)
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[3][6][8]
Melting Point	Data not available in the provided search results.	
Boiling Point	Data not available in the provided search results.	
Storage Conditions	Freeze at < -15 °C; protect from light and moisture.	[6][8]

Mechanism of Action: Differential Staining

Hexidium iodide's primary application is the differentiation of bacteria based on cell wall structure.[2][9][10] Its mechanism relies on its differential permeability. The outer membrane of gram-negative bacteria effectively blocks the entry of the dye.[10][11] In contrast, **Hexidium iodide** can penetrate the less complex peptidoglycan layer of gram-positive bacteria, intercalate with intracellular DNA, and produce a strong red-orange fluorescence.[2][9][10]



This selective staining allows for the rapid classification of bacteria in suspension, which is particularly useful for flow cytometry applications.[2][9][11] For staining of gram-negative bacteria, a permeabilization agent such as EDTA is required to disrupt the outer membrane.[1] [7]

Figure 1: Mechanism of Differential Bacterial Staining

Experimental Protocols

The following protocol is a representative method for the fluorescent Gram staining of bacteria in suspension for analysis by flow cytometry or epifluorescence microscopy. This method is adapted from established procedures using **Hexidium iodide** in combination with a green fluorescent, membrane-permeant nucleic acid stain (e.g., SYTO 13) to label the entire bacterial population.[2][9][10]

Materials and Reagents

- Hexidium Iodide (HI)
- SYTO 13 (or equivalent green fluorescent nucleic acid stain)
- Dimethyl Sulfoxide (DMSO)
- 10 mM Tris-HCl buffer (pH 7.4) or filter-sterilized water
- Bacterial cultures (late log-phase)
- Microcentrifuge tubes
- Flow cytometer with appropriate filters (e.g., excitation at 488 nm, emission filters for green and red fluorescence)
- Epifluorescence microscope with appropriate filter sets (e.g., FITC/GFP and RFP)

Stock Solution Preparation

Hexidium Iodide Stock (5 mg/mL): Dissolve 5 mg of Hexidium iodide in 1 mL of high-quality DMSO.[2]



- Hexidium Iodide Working Solution (100 µg/mL): Dilute the stock solution 1:50 (vol/vol) in 10 mM Tris-HCl buffer.[2]
- SYTO 13 Working Solution: Prepare according to the manufacturer's instructions.

Staining Protocol

- Harvest Bacteria: Centrifuge late log-phase bacterial cultures (e.g., 1 mL) for 5 minutes at 10,000 x g.
- Wash Cells: Remove the supernatant and resuspend the bacterial pellet in 1 mL of filtersterilized water or appropriate buffer.
- Prepare Dye Mixture: In a microcentrifuge tube, combine equal volumes of the **Hexidium** iodide working solution and the SYTO 13 working solution. Mix thoroughly.
- Stain Suspension: Add 3 μL of the combined dye mixture for every 1 mL of bacterial suspension. Mix gently but thoroughly.
- Incubate: Incubate the suspension for 15 minutes at room temperature, protected from light.

Analysis

- For Microscopy: Place 5 μL of the stained bacterial suspension onto a clean glass slide and cover with a coverslip. Observe using filter sets appropriate for green (SYTO 13, staining all bacteria) and red (**Hexidium iodide**, staining gram-positive bacteria) fluorescence. Grampositive bacteria will appear red-orange, while gram-negative bacteria will appear green.[2] [9][10]
- For Flow Cytometry: Analyze the stained suspension using a flow cytometer. Set gates to
 distinguish bacterial populations from background noise using forward and side scatter.
 Differentiate gram-positive (red fluorescent) and gram-negative (green fluorescent)
 populations using the appropriate fluorescence channels.[2][11]



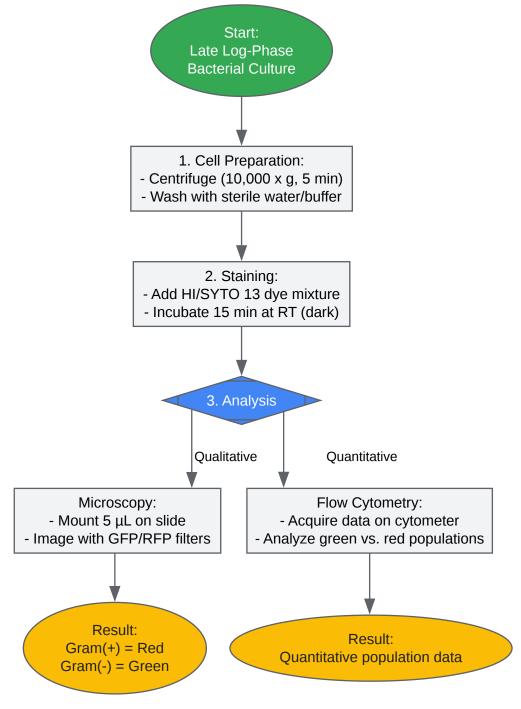


Figure 2: Experimental Workflow for Fluorescent Gram Staining

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Figure 2: Experimental Workflow for Fluorescent Gram Staining



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